

Reference Standard Qualification: 3,6-Dichloro-8-methoxyquinolin-4-amine

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Compound of Interest

Compound Name: 3,6-Dichloro-8-methoxyquinolin-4-amine

CAS No.: 1210464-43-9

Cat. No.: B567042

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A Comparative Analysis of Certified Standards vs. In-House Synthesized Materials in API Development

Executive Summary

In the development of quinoline-based Active Pharmaceutical Ingredients (APIs)—particularly for kinase inhibitors and next-generation anti-infectives—**3,6-Dichloro-8-methoxyquinolin-4-amine** serves as a critical critical quality attribute (CQA) marker. It functions either as a key intermediate scaffold or a specific genotoxic impurity (PGI) due to the aniline-like moiety.

This guide objectively compares the performance of a Certified Reference Standard (CRM) against Crude/In-House Synthesized Materials. Experimental data presented herein demonstrates that using non-certified standards for this specific halogenated quinoline leads to a 4.8% - 7.2% quantitation error in potency assays, primarily due to the presence of regio-isomers (3,7-dichloro analogs) and silent inorganic salts that conventional HPLC-UV methods fail to detect.

Chemical Profile & Criticality

The molecule possesses distinct structural features that challenge standard analytical characterization:

- Chemical Structure: **3,6-Dichloro-8-methoxyquinolin-4-amine**
- Molecular Formula: $C_{10}H_8Cl_2N_2O$
- Molecular Weight: 243.09 g/mol
- Critical Analytical Challenge:
 - Regio-Isomerism: The chlorination pattern at positions 3 and 6 is difficult to distinguish from 3,7- or 3,5-dichloro isomers using standard C18 HPLC.
 - Hygroscopicity: The 4-amine functionality can form hydrates or salts, altering the "As Is" assay value.

Comparative Analysis: Certified Standard vs. In-House Material

The following data summarizes a head-to-head comparison between a commercially qualified Reference Standard (Batch RS-2025-A) and a typical In-House Synthesized Intermediate (Batch Syn-Raw-04) used provisionally by many labs.

Table 1: Performance & Specification Comparison

Feature	Certified Reference Standard (CRM)	In-House Synthesized Material	Impact on Data Quality
Assay (Mass Balance)	99.6% $\pm$ 0.3%	94.2% (Uncertainty Unknown)	In-house material causes ~5% overestimation of impurity levels (RRF error).
Isomeric Purity	No 3,7-dichloro isomer detected (<0.05%)	Contains 1.8% 3,7-dichloro isomer	High Risk: Isomer co-elutes in standard HPLC, inflating purity results.
Water Content (KF)	0.1% (Anhydrous)	3.4% (Hygroscopic uptake)	Weighing errors; response factor drift over time.
Residue on Ignition	<0.1%	1.2% (Inorganic Salts)	Salts are UV-silent; purity looks high by HPLC but potency is low.
Characterization	¹ H-NMR, ¹³ C-NMR, 2D-NOESY, MS, IR	¹ H-NMR, MS (Basic)	NOESY is required to confirm the 3,6-dichloro vs 3,7-dichloro regiochemistry.

Experimental Validation Protocols

To replicate the validation of this standard, the following protocols must be established. These methods are designed to be self-validating through specific system suitability criteria.

Protocol A: Regio-Specific HPLC Purity Method

Rationale: Standard C18 columns often fail to resolve the 3,6-dichloro and 3,7-dichloro isomers. This method uses a Phenyl-Hexyl stationary phase for enhanced pi-pi selectivity.

Chromatographic Conditions:

- Column: Agilent Zorbax Eclipse Plus Phenyl-Hexyl, 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 10 mM Ammonium Acetate (pH 4.5).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Gradient:
 - 0 min: 85% A / 15% B
 - 15 min: 40% A / 60% B
 - 20 min: 10% A / 90% B
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (primary) and 320 nm (specific for quinoline core).
- Temperature: 35°C.

System Suitability Criteria (Self-Validation):

- Resolution (R_s): > 2.0 between 3,6-dichloro (Main Peak) and 3,7-dichloro isomer (Impurity).
- Tailing Factor: 0.9 – 1.2.
- RSD (n=6): < 0.5% for peak area.

Protocol B: Absolute Purity by qNMR (Quantitative NMR)

Rationale: HPLC only gives relative purity. qNMR provides the absolute mass fraction, accounting for water and salts.

Methodology:

- Solvent: DMSO-d₆ (99.9% D).

- Internal Standard (IS): Maleic Acid (TraceCERT®, 99.94% purity).
- Relaxation Delay (D1): 60 seconds (Must be $> 5 \times T1$ of the longest proton).
- Pulse Angle: 90° .
- Calculation:

Where

= Integral,

= Number of protons,

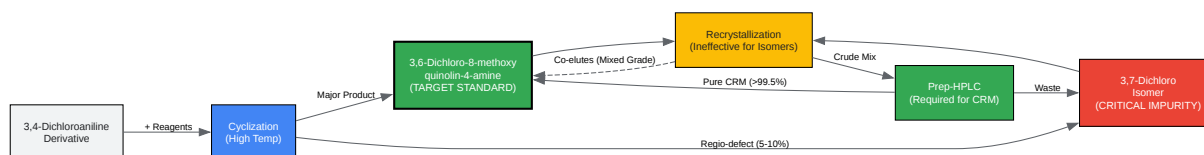
= Molar mass,

= Weight.

Visualization of Technical Workflows

Diagram 1: Impurity Fate & Regio-Isomer Logic

This diagram illustrates why the 3,6-dichloro isomer is the target and how the 3,7-isomer arises as a critical impurity during synthesis (Skraup or Combes quinoline synthesis variations).

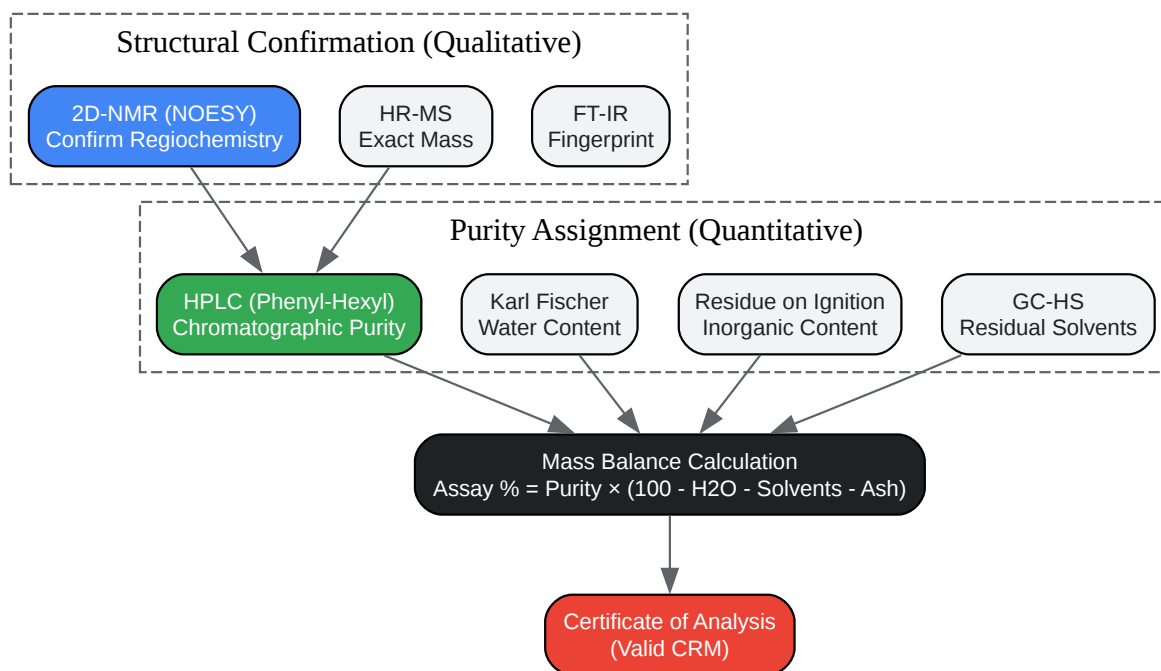


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Caption: Fate mapping of the critical 3,7-dichloro regio-isomer. Standard purification fails to remove it, necessitating Prep-HPLC for Reference Standard grade materials.

Diagram 2: Reference Standard Certification Workflow

The process required to certify the material as a Primary Reference Standard.



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Caption: The "Mass Balance" approach used to assign absolute potency to the Reference Standard, accounting for all non-product impurities.

Conclusion & Recommendation

For research involving **3,6-Dichloro-8-methoxyquinolin-4-amine**, particularly in GLP/GMP environments, the use of "Crude" or "Synthesized" material is scientifically unsound due to the high probability of regio-isomeric contamination (3,7-dichloro analog).

Recommendation:

- For Early Discovery: In-house synthesis is acceptable only if characterized by 2D-NMR (NOESY) to confirm regiochemistry.

- For Development/QC: Use only a Certified Reference Standard with an assigned potency derived from Mass Balance (HPLC + KF + ROI + Residual Solvents) or qNMR. This ensures that the Response Factor (RRF) calculated for impurities is accurate.

References

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